

Ethyl Vinyl Ether: A Comprehensive Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name: Ethyl vinyl ether

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This in-depth technical guide explores the fundamental chemical properties of **ethyl vinyl ether** (EVE), a versatile building block in organic synthesis. This document provides a detailed overview of its physical and chemical characteristics, reactivity, and key applications, with a focus on its utility in complex molecule synthesis.

Core Chemical and Physical Properties

Ethyl vinyl ether (IUPAC name: ethoxyethene) is the simplest enol ether that exists as a liquid at room temperature.^[1] Its unique structure, featuring an electron-rich double bond conjugated with an ether oxygen, imparts a high degree of reactivity, making it a valuable reagent in a multitude of organic transformations.^[2]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **ethyl vinyl ether**.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ O	[1]
Molar Mass	72.107 g·mol ⁻¹	[1]
Appearance	Colorless liquid	[1]
Density	0.753 g/mL at 25 °C	[3]
Melting Point	-116 °C	[1]
Boiling Point	33 °C	[1]
Solubility in Water	8.3 g/L at 15 °C	[1]
Refractive Index	n ₂₀ /D 1.376	[3]
Flash Point	-45 °C	[3]
Autoignition Temperature	202 °C	[1]

Reactivity and Synthetic Applications

The alkene portion of **ethyl vinyl ether** is highly reactive and participates in a wide array of chemical reactions.[1] It is prone to polymerization, can act as a protecting group for alcohols, engages in cycloaddition reactions, and can be deprotonated to form a useful nucleophile.[1]

Protection of Alcohols

Ethyl vinyl ether is widely used to protect hydroxyl groups in multi-step syntheses.[4] In the presence of a catalytic amount of acid, it reacts with alcohols to form a mixed acetal, known as an α-ethoxyethyl (EE) ether.[1][5] This protecting group is stable to basic conditions, organometallic reagents, and various oxidizing and reducing agents.[6][7] Deprotection is readily achieved under mild acidic conditions.[5]

Objective: To protect a primary alcohol using **ethyl vinyl ether**.

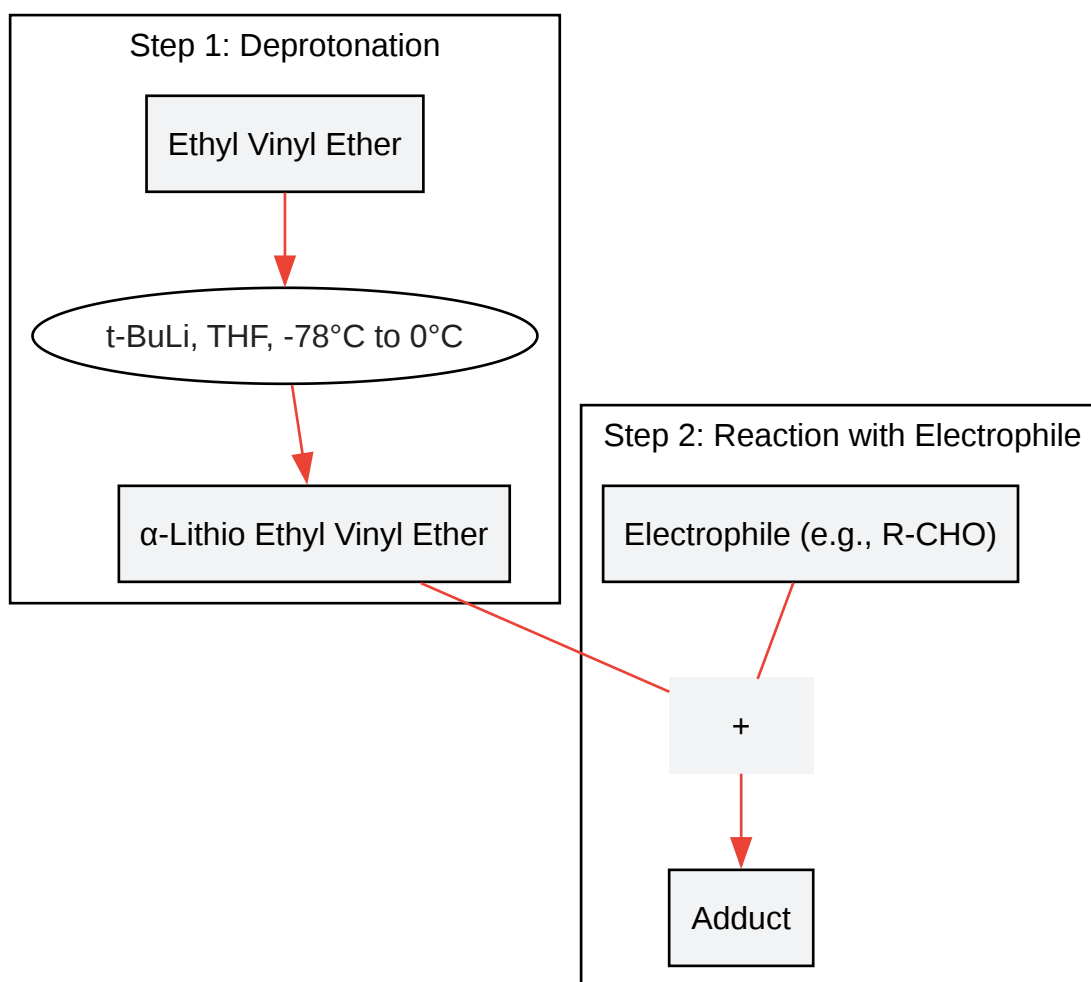
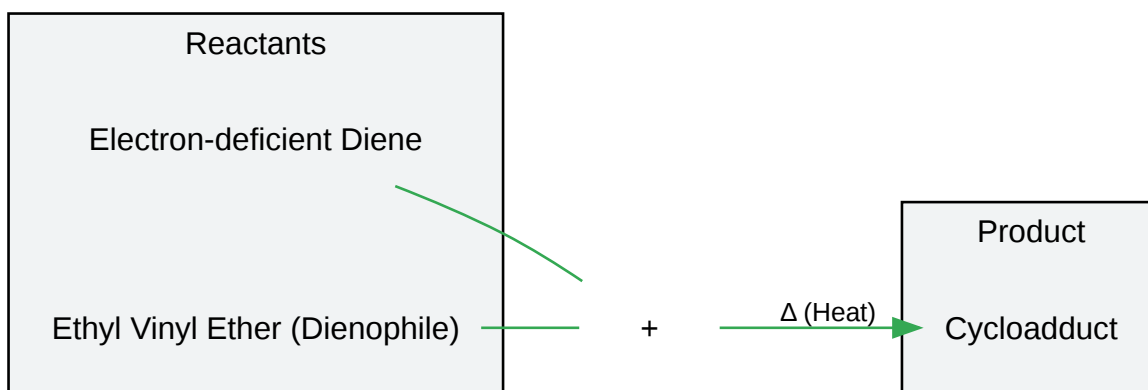
Materials:

- Primary alcohol (1.0 eq)

- **Ethyl vinyl ether** (1.5 eq)
- Pyridinium p-toluenesulfonate (PPTS) (0.05 eq)
- Dichloromethane (CH_2Cl_2) (anhydrous)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a solution of the primary alcohol in anhydrous dichloromethane, add pyridinium p-toluenesulfonate.
- Cool the mixture to 0 °C in an ice bath.
- Add **ethyl vinyl ether** dropwise with stirring.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC.
- Upon completion, quench the reaction with saturated aqueous sodium bicarbonate solution.
- Separate the organic layer and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the protected alcohol.



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